

Application Notes and Protocols for JNJ-27141491 In Vitro Assays

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Compound of Interest

Compound Name: JNJ-27141491

Cat. No.: B1244925

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for the in vitro characterization of **JNJ-27141491**, a noncompetitive and orally active antagonist of the human chemokine receptor CCR2. The protocols outlined below are essential for assessing the potency and mechanism of action of **JNJ-27141491** and other potential CCR2 inhibitors.

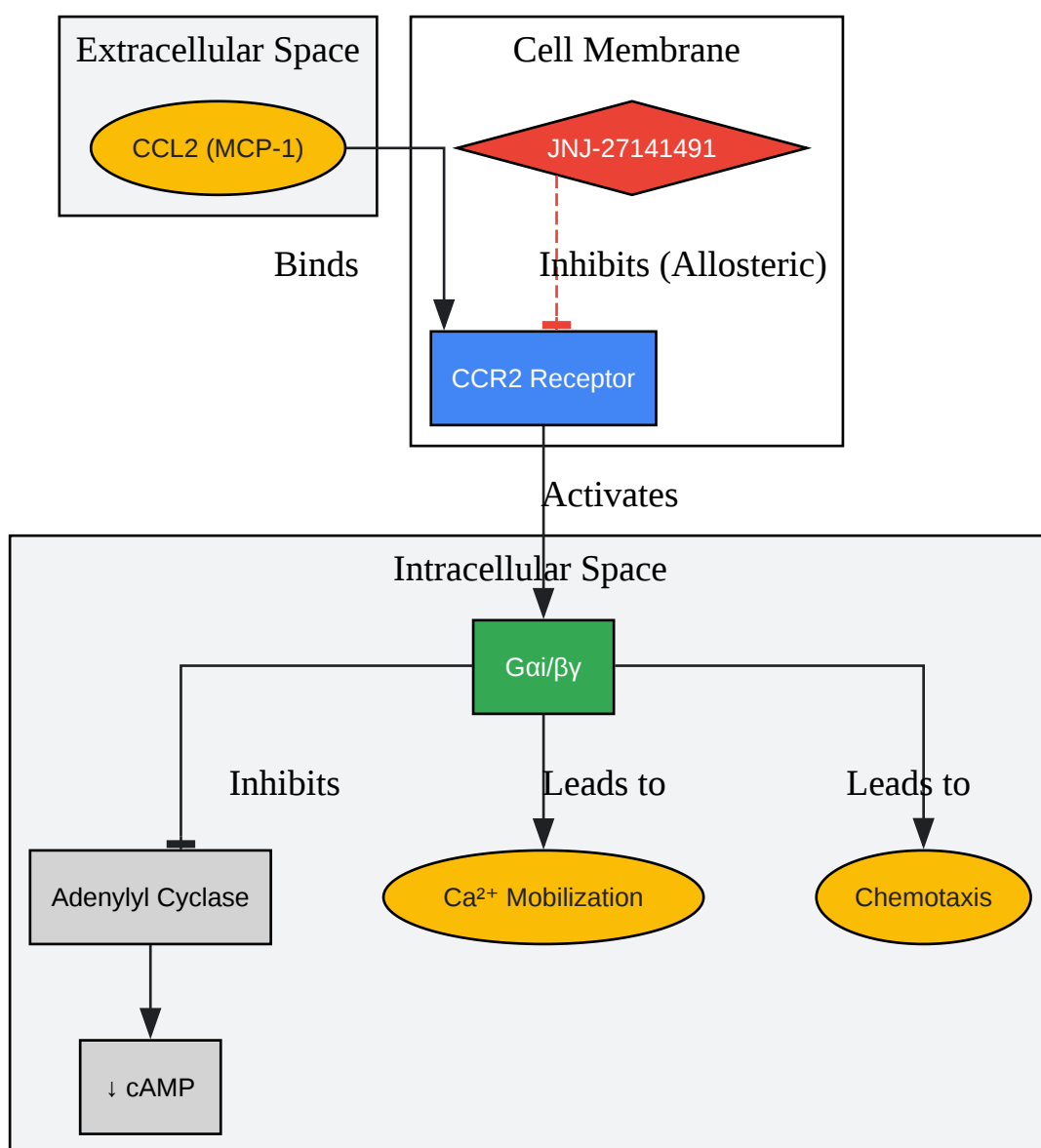
Mechanism of Action

JNJ-27141491 acts as a selective, noncompetitive functional antagonist of the human C-C chemokine receptor 2 (CCR2).^{[1][2]} Its noncompetitive nature means it inhibits receptor function in a way that is insurmountable by increasing concentrations of the natural ligand, such as Monocyte Chemoattractant Protein-1 (MCP-1/CCL2).^[1] This compound effectively blocks downstream signaling events initiated by the binding of chemokines to CCR2, including G-protein activation, calcium mobilization, and chemotaxis.

Signaling Pathway

The binding of the chemokine CCL2 to its receptor CCR2, a G protein-coupled receptor (GPCR), triggers a cascade of intracellular signaling events. This process is central to the

recruitment of monocytes and macrophages to sites of inflammation. Upon ligand binding, CCR2 couples with G α i proteins, which leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. The dissociation of the G protein subunits (G α and G β γ) activates downstream effector molecules. Key pathways activated include the phosphatidylinositol 3-kinase (PI3K)/Akt pathway and the Ras/Raf/MEK/ERK pathway, both of which are critical for cell migration and survival.[1] **JNJ-27141491**, as a noncompetitive antagonist, binds to an allosteric site on the CCR2 receptor, preventing the conformational changes necessary for G-protein activation and subsequent downstream signaling, even in the presence of CCL2.



[Click to download full resolution via product page](#)Simplified CCR2 Signaling Pathway and Inhibition by **JNJ-27141491**.

Quantitative Data Summary

The inhibitory activity of **JNJ-27141491** across various in vitro functional assays is summarized below. These values highlight the compound's potency in blocking CCR2-mediated cellular responses.

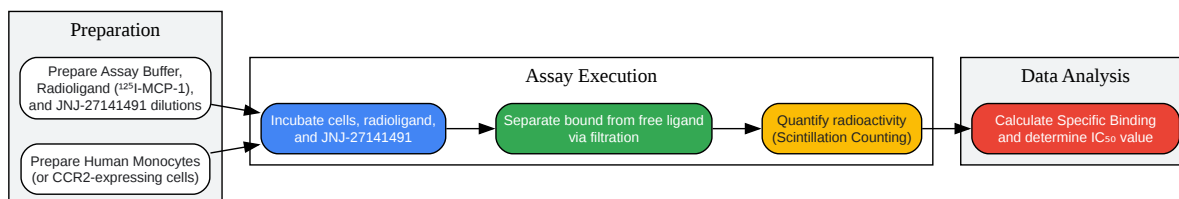
Assay Type	Cell Line / System	Ligand/Stimulus	IC50 Value	Reference
Radioligand Binding	Human Monocytes	125I-MCP-1	0.4 μ M	[1]
[35S]GTPyS Binding	hCCR2-CHO Cell Membranes	MCP-1	38 $\pm$ 9 nM	[2]
Ca2+ Mobilization	hCCR2-CHO Cells	MCP-1, -3, and -4	7-97 nM	[1]
Ca2+ Mobilization	hCCR2-CHO Cells	MCP-1	13 $\pm$ 1 nM	[2]
Ca2+ Mobilization	THP-1 Cells	MCP-1	13 $\pm$ 2 nM	[2]
Ca2+ Mobilization	Human Blood Monocytes	MCP-1	43 $\pm$ 4 nM	[2]
Chemotaxis	Human PBMC	MCP-1	97 $\pm$ 16 nM	[2]

Experimental Protocols

Detailed methodologies for key in vitro assays to characterize **JNJ-27141491** are provided below.

Radioligand Binding Assay

This competitive binding assay determines the ability of **JNJ-27141491** to displace a radiolabeled ligand from the CCR2 receptor.



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Workflow for the CCR2 Radioligand Binding Assay.

Materials:

- Cells: Human monocytes or a cell line stably expressing human CCR2 (e.g., hCCR2-CHO).
- Radioligand: 125I-labeled human MCP-1.
- Test Compound: **JNJ-27141491**.
- Assay Buffer: RPMI 1640 with 1% BSA.
- Wash Buffer: Cold PBS.
- Filtration Plate: 96-well filter plate.
- Scintillation Counter.

Procedure:

- Cell Preparation: Isolate human monocytes or harvest cultured hCCR2-expressing cells. Resuspend cells in assay buffer to a final concentration of 1 x 10⁶ cells/mL.

- Assay Setup: In a 96-well plate, add the following in triplicate:
 - 25 μ L of assay buffer (for total binding).
 - 25 μ L of a high concentration of unlabeled MCP-1 (for non-specific binding).
 - 25 μ L of serially diluted **JNJ-27141491**.
 - 50 μ L of 125 I-MCP-1 at a final concentration of $\sim$ 50 pM.
 - 100 μ L of the cell suspension.
- Incubation: Incubate the plate at room temperature for 2 hours with gentle agitation.
- Filtration: Transfer the contents of the assay plate to a pre-wetted filter plate and wash the wells three times with 200 μ L of ice-cold wash buffer using a vacuum manifold.
- Quantification: Allow the filter plate to dry completely. Add scintillation fluid to each well and count the radioactivity using a scintillation counter.
- Data Analysis: Subtract the non-specific binding from all other readings to obtain specific binding. Plot the percentage of specific binding against the logarithm of the **JNJ-27141491** concentration and determine the IC₅₀ value using non-linear regression.

[35 S]GTP γ S Binding Assay

This functional assay measures the activation of G-proteins coupled to CCR2 by quantifying the binding of a non-hydrolyzable GTP analog, [35 S]GTP γ S.

Materials:

- Membranes: Prepared from hCCR2-CHO cells.
- Radioligand: [35 S]GTP γ S.
- Reagents: GDP, MCP-1.
- Test Compound: **JNJ-27141491**.

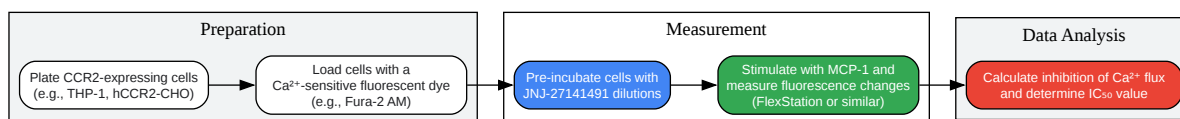
- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 5 mM MgCl₂, 1 μM GDP, pH 7.4.
- Scintillation Counter.

Procedure:

- Assay Setup: In a 96-well plate, add 50 μL of serially diluted **JNJ-27141491**.
- Pre-incubation: Add 50 μL of hCCR2-CHO cell membranes (5-10 μg protein) and 50 μL of MCP-1 (at its EC80 concentration) to each well. Incubate for 15 minutes at 30°C.
- Initiate Reaction: Add 50 μL of [35S]GTPγS (final concentration ~0.3 nM) to start the reaction.
- Incubation: Incubate for 30 minutes at 30°C with gentle agitation.
- Termination and Filtration: Stop the reaction by rapid filtration through a filter plate, followed by washing with ice-cold wash buffer.
- Quantification: Dry the filter plate, add scintillation fluid, and measure radioactivity.
- Data Analysis: Calculate the percent inhibition of MCP-1-stimulated [35S]GTPγS binding at each concentration of **JNJ-27141491** and determine the IC₅₀ value.

Calcium (Ca²⁺) Mobilization Assay

This assay measures the ability of **JNJ-27141491** to inhibit the increase in intracellular calcium concentration induced by CCR2 agonists.



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Workflow for the Calcium Mobilization Assay.

Materials:

- Cells: THP-1, human monocytes, or hCCR2-CHO cells.
- Dye: Fura-2 AM or another suitable calcium-sensitive dye.
- Agonist: MCP-1, MCP-3, or MCP-4.
- Test Compound: **JNJ-27141491**.
- Assay Buffer: Krebs buffer or similar physiological salt solution.
- Fluorescence Plate Reader (e.g., FlexStation).

Procedure:

- Cell Preparation: Plate cells in a 96-well black-walled, clear-bottom plate and allow them to adhere if necessary.
- Dye Loading: Load cells with Fura-2 AM according to the manufacturer's protocol, typically for 30-60 minutes at 37°C.
- Compound Pre-incubation: Wash the cells with assay buffer and then pre-incubate with various concentrations of **JNJ-27141491** for 10-20 minutes.
- Measurement: Place the plate in a fluorescence plate reader. Record a baseline fluorescence reading.
- Stimulation: Add MCP-1 (at its EC80 concentration) to the wells and immediately begin recording the change in fluorescence over time (typically 1-2 minutes).
- Data Analysis: Determine the peak fluorescence response for each well. Calculate the percentage inhibition of the MCP-1-induced calcium flux for each **JNJ-27141491** concentration and determine the IC50 value.

Chemotaxis Assay

This assay assesses the ability of **JNJ-27141491** to block the directed migration of cells towards a chemoattractant.

Materials:

- Cells: Human Peripheral Blood Mononuclear Cells (PBMCs) or THP-1 cells.
- Chemoattractant: Recombinant human MCP-1.
- Test Compound: **JNJ-27141491**.
- Assay Medium: RPMI 1640 with 0.5% BSA.
- Transwell Inserts: 5 µm pore size for a 24-well plate.
- Detection Reagent: Calcein-AM or similar viability stain.
- Fluorescence Plate Reader.

Procedure:

- Cell Preparation: Isolate PBMCs or culture THP-1 cells. Resuspend the cells in assay medium at a concentration of 2×10^6 cells/mL.
- Compound Pre-incubation: In a separate plate, incubate the cells with various concentrations of **JNJ-27141491** for 30 minutes at 37°C.
- Assay Setup:
 - Add 600 µL of assay medium containing MCP-1 (at its EC50 concentration, typically 10-50 ng/mL) to the lower wells of a 24-well plate.
 - For the negative control, add assay medium without MCP-1.
 - Place the Transwell inserts into the wells.
 - Add 100 µL of the pre-incubated cell suspension to the top of each insert.
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for 2-4 hours.

- Quantification of Migrated Cells:
 - Carefully remove the inserts.
 - Add Calcein-AM to the lower wells and incubate for 30-60 minutes to label the migrated cells.
 - Measure the fluorescence in the lower wells using a plate reader.
- Data Analysis: Subtract the fluorescence from the negative control wells. Calculate the percentage inhibition of chemotaxis for each **JNJ-27141491** concentration and determine the IC50 value.

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References

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